

Information Limitations on Handling and Storage

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Compound Focus: Selenium oxyfluoride

CAS No.: 7783-43-9

Cat. No.: S13259567

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The search results confirm the identity of **selenium oxyfluoride** (CAS No. 7783-43-9, Molecular Formula: F₂OSe) but provide minimal details on practical handling and storage protocols [1] [2]. Key safety-related information is missing from the available sources.

Parameter	Information
CAS Number	7783-43-9 [1] [2]
Molecular Formula	F ₂ OSe [2]
Physical Description	Colorless liquid with a pungent odor [1]
Boiling Point	126 °C [1]
Density	2.8 g/cm ³ (at 21.5 °C) [1]
Reactivity	Reacts with water, glass, and silicon [1]

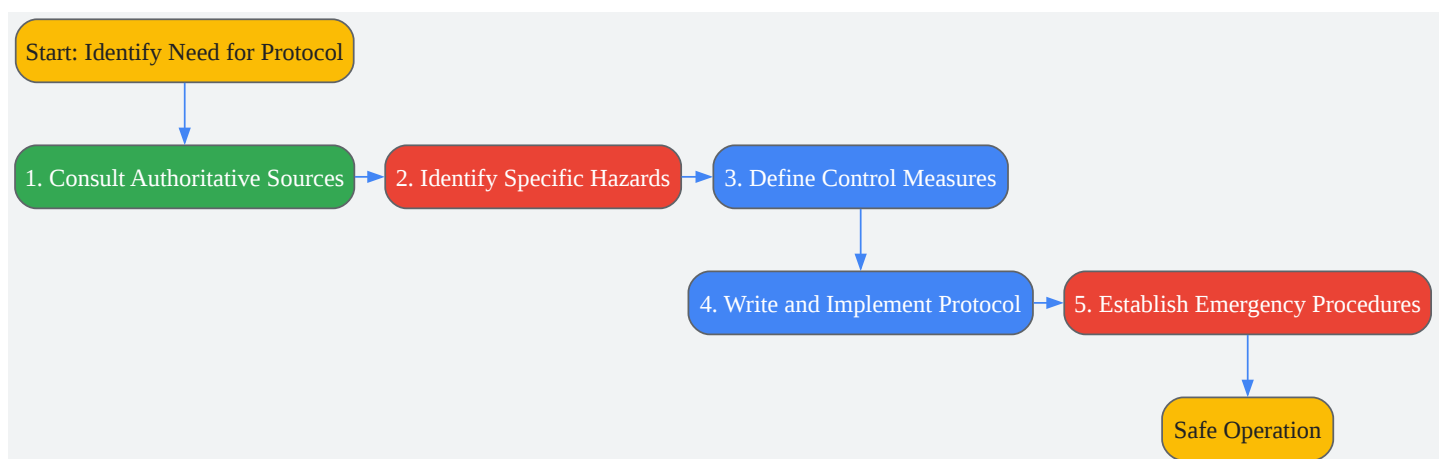
Recommended Approach for Protocol Development

Due to the lack of specific guidance in the search results, developing safe handling protocols for **selenium oxyfluoride** requires consulting authoritative sources and applying general principles for highly reactive and toxic chemicals.

- **Consult Authoritative Sources:** Prioritize seeking information from **chemical safety databases** (e.g., PubChem) and **chemical suppliers' Safety Data Sheets (SDS)**, which typically contain detailed handling, storage, and personal protective equipment (PPE) recommendations.
- **Apply General Hazardous Material Principles:** Given the noted reactivity with water and glass, assume **selenium oxyfluoride** is **moisture-sensitive and corrosive** [1]. Standard practices would include using equipment made of compatible materials like certain plastics and ensuring airtight systems to exclude moisture.
- **Prioritize Toxicity Management:** Note that other selenium compounds have established occupational exposure limits due to toxicity [3]. Assume **selenium oxyfluoride** poses significant health risks through inhalation, ingestion, and skin contact, necessitating rigorous engineering controls (e.g., fume hoods) and PPE.

Suggested Protocol Outline

The following workflow outlines a logical approach to developing a handling protocol in the absence of complete data. This diagram emphasizes identifying hazards and implementing controls before any laboratory work begins.



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Based on the known hazards, a comprehensive protocol should include these critical elements:

- **Engineering Controls:** Use a **fume hood** or closed-system operations to prevent inhalation exposure.
- **Personal Protective Equipment (PPE):** Wear appropriate **chemical-resistant gloves** (e.g., butyl rubber), safety goggles, and a lab coat.
- **Storage Conditions:** Store in a **cool, dry, and well-ventilated area** in a tightly sealed, chemically compatible PFA or Teflon container, clearly labeled [1].
- **Emergency Preparedness:** Have spill containment materials and neutralizers compatible with acidic and reactive fluorides readily available.

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References

1. Selenium oxyfluoride | 7783-43-9 [amp.chemicalbook.com]
2. | CAS#:7783-43-9 | Chemsrvc Selenium oxyfluoride [chemsrc.com]
3. Selenium - NIOSH Pocket Guide to Chemical Hazards [cdc.gov]

To cite this document: Smolecule. [Information Limitations on Handling and Storage]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b13259567#handling-and-storage-of-selenium-oxyfluoride>]

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